

# Navigating the Safe Handling of Delafloxacin-d5: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Delafloxacin-d5

Cat. No.: B12414539

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This guide provides a comprehensive overview of the available safety data and handling procedures for **Delafloxacin-d5**. As a deuterated analog of the fluoroquinolone antibiotic Delafloxacin, it is primarily utilized in research settings, particularly for pharmacokinetic studies and as an internal standard in clinical mass spectrometry.<sup>[1]</sup> While a specific Safety Data Sheet (SDS) for **Delafloxacin-d5** is not readily available, this document compiles and extrapolates from the known safety profile of Delafloxacin and its meglumine salt to provide a robust framework for its safe handling. The toxicological properties of **Delafloxacin-d5** itself have not been thoroughly investigated.<sup>[2]</sup>

## Compound Identification and Physical Properties

**Delafloxacin-d5** is a stable isotope-labeled version of Delafloxacin.<sup>[1]</sup> The primary purpose of deuteration is to serve as a tracer for quantification in drug development processes.<sup>[1]</sup> While specific quantitative physical and chemical data for the d5 variant are not published, the data for the parent compound, Delafloxacin, are presented below. The addition of five deuterium atoms will result in a slight increase in the molecular weight.

Table 1: Physicochemical Properties of Delafloxacin

Property	Value	Source
Molecular Formula	C18H12ClF3N4O4	[3][4]
Molecular Weight	440.8 g/mol	[3][4]
Appearance	Not specified in SDS, likely a solid	N/A
Solubility	Not specified in SDS	N/A
Flash Point	No data available	[2]
Autoignition Temperature	No data available	[2]

Table 2: Physicochemical Properties of Delafloxacin Meglumine

Property	Value	Source
Molecular Formula	C25H29ClF3N5O9	[5]
Molecular Weight	635.97 g/mol	[5]
CAS Number	352458-37-8	[5]

## Hazard Identification and Toxicological Profile

The primary health hazards associated with Delafloxacin are based on its classification as harmful if swallowed and its potential for irritation.[2][6] As with other fluoroquinolones, there are class-wide warnings regarding serious adverse reactions.[7][8]

Table 3: GHS Hazard Classification for Delafloxacin

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[2][6]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[5]
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation	[5]

#### Summary of Toxicological Information:

- Acute Effects: Harmful if ingested.[2][6] Material may be irritating to the mucous membranes, upper respiratory tract, skin, and eyes.[2]
- Chronic Effects & Fluoroquinolone Class Warnings: Like other fluoroquinolones, Delafloxacin carries a black box warning for potentially irreversible serious adverse reactions including tendinitis and tendon rupture, peripheral neuropathy, and central nervous system effects.[7][8] It may also exacerbate muscle weakness in patients with myasthenia gravis.[8]
- Hepatotoxicity: Delafloxacin has been associated with a low rate (3-4%) of mild, asymptomatic, and transient serum enzyme elevations during therapy.[3][9]
- Carcinogenicity, Mutagenicity, and Teratogenicity: This information is not detailed in the provided safety data sheets.

## Experimental Protocols: Safe Handling and Emergency Procedures

Given that **Delafloxacin-d5** is a pharmaceutical compound of unknown potency, stringent adherence to safety protocols is mandatory.[10] The following procedures are derived from the SDS for Delafloxacin and general best practices for handling chemical compounds in a laboratory setting.

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Handle the compound in a well-ventilated area.[\[11\]](#) The use of a chemical fume hood or other local exhaust ventilation is recommended to control airborne levels.[\[2\]](#)
- Personal Protective Equipment:
  - Eye Protection: Wear tightly fitting safety goggles with side-shields.[\[5\]](#)[\[11\]](#)
  - Hand Protection: Use compatible, chemical-resistant gloves. Gloves must be inspected prior to use.[\[10\]](#)[\[11\]](#)
  - Skin and Body Protection: Wear a lab coat or other impervious clothing.[\[2\]](#)[\[11\]](#)
  - Respiratory Protection: If engineering controls are insufficient, a NIOSH-approved respirator should be used.[\[2\]](#)

## Handling and Storage

- Handling:
  - Avoid breathing dust, fumes, or vapors.[\[2\]](#)[\[6\]](#)
  - Avoid contact with eyes, skin, and clothing.[\[11\]](#)
  - Wash hands thoroughly after handling.[\[6\]](#)
  - Do not eat, drink, or smoke when using this product.[\[6\]](#)
- Storage:
  - Keep the container tightly closed.[\[2\]](#)
  - Store in a dry, cool, and well-ventilated place.[\[11\]](#)
  - Store away from incompatible materials and foodstuff containers.[\[11\]](#)

## First-Aid Measures

Table 4: Emergency First-Aid Procedures

Exposure Route	First-Aid Protocol	Source
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting unless directed by medical personnel.	[2][6]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical attention.	[2][11]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Get medical attention if symptoms occur.	[2][11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Hold eyelids apart and flush eyes with plenty of water for at least 15 minutes. Have eyes examined by medical personnel.	[2][5]

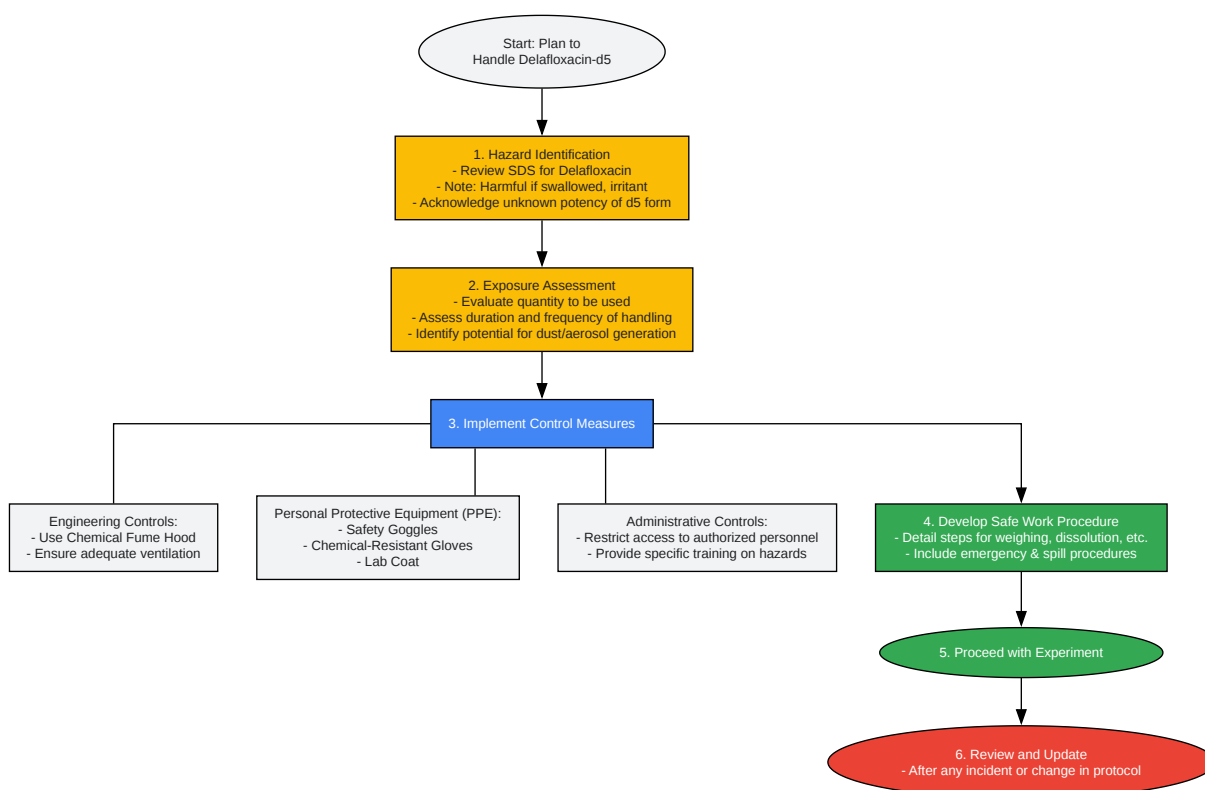
## Spill and Disposal Procedures

- Spill Response:

- Evacuate personnel to safe areas.[11]
- Avoid dust formation.[11]
- Wear appropriate personal protective equipment.[10]
- For spills, collect the material mechanically or absorb with a liquid-binding material and place it in a suitable, closed container for disposal.[5][6]
- Disposal:
  - Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[10]
  - Offer surplus and non-recyclable solutions to a licensed disposal company.[10]

## Visualized Workflow: Risk Assessment for Handling Delafloxacin-d5

The following diagram outlines a logical workflow for a risk assessment prior to handling **Delafloxacin-d5**.



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Caption: Risk Assessment Workflow for Handling **Delafloxacin-d5**.

## Conclusion

While the specific toxicological properties of **Delafloxacin-d5** are not well-documented, a conservative approach to handling based on the known hazards of the parent compound is essential. Researchers and laboratory personnel must utilize appropriate engineering controls, wear the specified personal protective equipment, and be fully versed in the emergency procedures outlined in this guide. Adherence to these protocols will ensure a safe laboratory environment when working with this and other novel pharmaceutical compounds.

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